

determination micro amounts gold

Ethopropazine methods

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Compound Focus: Ethopropazine Hydrochloride

CAS No.: 1094-08-2

Cat. No.: S527533

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Ethopropazine's Characterized Properties

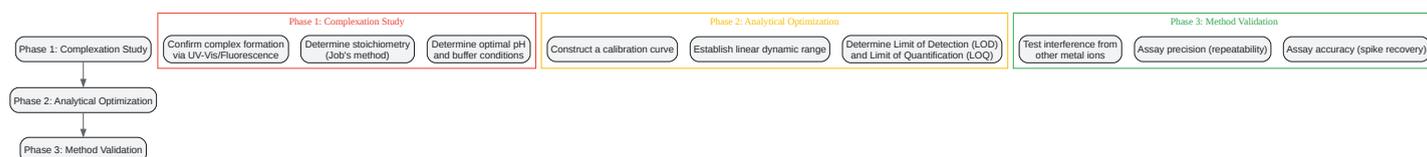
While a method for gold assay isn't established, Ethopropazine's well-defined chemical and inhibitory profile makes it a candidate for such method development. The table below summarizes its key properties relevant to analytical chemistry.

Property	Description	Relevance to Analytical Chemistry
Chemical Structure	Phenothiazine derivative with a chiral center on its aminoalkyl side chain [1].	The heteroatoms (S, N) can act as electron donors for complexing metal ions.
CAS Number	1094-08-2 (Hydrochloride salt) [2].	-
Solubility	Soluble in DMSO (25 mg/mL) [2].	A soluble form is available for preparing reagent solutions.

Property	Description	Relevance to Analytical Chemistry
Cholinesterase Inhibition	Potent, selective Butyrylcholinesterase (BChE) inhibitor. IC ₅₀ for BChE is in the nanomolar range (e.g., 1.44 - 1.69 μM in one study), while AChE inhibition is much weaker [3] [1] [2].	Demonstrates a high-affinity, specific interaction with biological targets, suggesting potential for designing specific chemical interactions.
Receptor Antagonism	Non-selective muscarinic acetylcholine receptor (mAChR) and NMDA receptor antagonist [2].	-

Proposed Workflow for Method Development

Given the lack of an existing protocol, the following workflow outlines the key experimental phases you would need to undertake to develop a colorimetric or fluorometric method for gold detection using Ethopropazine. The principle would be based on the complexation of gold ions (Au³⁺) with Ethopropazine, leading to a measurable change in absorbance or fluorescence.



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Experimental Protocol for Initial Investigation

To begin testing the feasibility of using Ethopropazine for gold determination, you can follow this initial procedure.

Reagents and Equipment

- **Ethopropazine Stock Solution:** Prepare a 1 mM solution by dissolving 3.49 mg of **Ethopropazine hydrochloride** (MW: 348.93 g/mol) [2] in 10 mL of a suitable solvent like methanol or DMSO.
- **Gold Standard Solution:** A standard solution of Chloroauric acid (HAuCl_4), for example, 1000 $\mu\text{g/mL}$.
- **Buffer Solutions:** A series of buffers (e.g., acetate, phosphate) covering a pH range from 3 to 9.
- **Equipment:** UV-Vis Spectrophotometer or Fluorometer, analytical balance, and pH meter.

Procedure

- **Preliminary Scan:** Mix 1 mL of Ethopropazine stock solution with 1 mL of buffer and 1 mL of water. Scan the spectrum from 200-800 nm to establish a baseline.
- **Complexation Test:** Mix 1 mL of Ethopropazine stock solution with 1 mL of buffer and 1 mL of the gold standard solution. Allow it to react for 10-15 minutes at room temperature and scan the spectrum again.
- **Observation:** Look for the appearance of new absorption peaks or a significant shift in existing peaks, indicating complex formation. A change in the solution's color visible to the naked eye would be a strong positive indicator.
- **Optimization:** If complexation is confirmed, systematically vary the parameters: pH, reaction time, Ethopropazine-to-gold ratio, and temperature to find optimal conditions for a strong and stable signal.

References to Existing Analytical Methods for Phenothiazines

Although not for gold, established methods for determining Ethopropazine and related phenothiazines can provide a technical starting point for your own assay development. The table below lists several techniques from the literature.

Analytical Technique	Application Context (for Phenothiazines)	Key Details	Citation
High-Performance Liquid Chromatography (HPLC)	Determination of promethazine and ethopropazine enantiomers.	Uses chiral stationary phases (CHIRAL-AGP column).	[4]
Square Wave Voltammetry (SWV)	Determination of promethazine.	Uses a DNA-modified multiwall carbon nanotube paste electrode.	[4]
Capillary Zone Electrophoresis (CZE)	Determination of thiazinamium, promazine, and promethazine.	-	[4]

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References

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2. Ethopropazine hydrochloride (Synonyms: Isothazine) [medchemexpress.com]
3. Mechanism-based inhibition of squalene epoxidase by ... [pmc.ncbi.nlm.nih.gov]
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